

(4-Bromopyridin-3-yl)methanol stability and storage conditions

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Compound of Interest

Compound Name: (4-Bromopyridin-3-yl)methanol

Cat. No.: B177157

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Technical Support Center: (4-Bromopyridin-3-yl)methanol

This technical support center provides guidance on the stability, storage, and handling of **(4-Bromopyridin-3-yl)methanol** (CAS: 197007-87-7) for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(4-Bromopyridin-3-yl)methanol**?

A1: To ensure the stability and longevity of **(4-Bromopyridin-3-yl)methanol**, it is crucial to store it under appropriate conditions. While recommendations may vary slightly between suppliers, the general consensus is to store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, refrigeration at 2-8°C under an inert atmosphere (e.g., argon or nitrogen) is recommended by some suppliers to minimize degradation.

Q2: How stable is **(4-Bromopyridin-3-yl)methanol** at room temperature?

A2: **(4-Bromopyridin-3-yl)methanol** is generally considered to be stable at room temperature for short periods when stored in a tightly sealed container protected from light and moisture.

However, for long-term storage, refrigeration is the preferred method to prevent potential degradation.

Q3: What are the potential degradation pathways for **(4-Bromopyridin-3-yl)methanol**?

A3: While specific degradation studies for **(4-Bromopyridin-3-yl)methanol** are not extensively published, based on the reactivity of similar bromopyridine derivatives, potential degradation pathways may include:

- **Oxidation:** The hydroxymethyl group is susceptible to oxidation to the corresponding aldehyde or carboxylic acid, especially in the presence of oxidizing agents or upon prolonged exposure to air.
- **Dehalogenation:** In the presence of certain catalysts (e.g., palladium) and hydrogen sources, the bromine atom can be removed from the pyridine ring.^[1]
- **Photodegradation:** Like many aromatic compounds, prolonged exposure to light, particularly UV light, can lead to decomposition.

Q4: What are the signs of degradation of **(4-Bromopyridin-3-yl)methanol**?

A4: Visual inspection can sometimes indicate degradation. Signs to look for include:

- **Color change:** A noticeable change from its typical appearance (usually a white to off-white solid).
- **Clumping or caking:** This could indicate moisture absorption.
- **Inconsistent analytical data:** Discrepancies in melting point, NMR spectra, or chromatographic purity compared to the supplier's certificate of analysis.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Low reaction yield or unexpected side products	Degradation of (4-Bromopyridin-3-yl)methanol.	- Confirm the purity of the starting material using techniques like NMR or LC-MS before use.- Ensure the compound has been stored correctly.- If degradation is suspected, consider purifying the material before proceeding with the reaction.
Incompatibility with reaction conditions.	- Avoid strong oxidizing agents. [2]- Be cautious with strong bases, which can promote side reactions with bromopyridines.- In palladium-catalyzed cross-coupling reactions, hydrodehalogenation can be a side reaction. Consider screening different ligands and bases to minimize this.[1]	
Inconsistent analytical results (e.g., NMR, LC-MS)	Presence of impurities.	- Impurities could arise from the synthesis or degradation. Common impurities in related compounds include the corresponding aldehyde or carboxylic acid due to oxidation.- Recrystallization or column chromatography may be necessary to purify the compound.
Moisture absorption.	- The hydroxymethyl group can be hygroscopic. Dry the compound under vacuum before use, especially for moisture-sensitive reactions.-	

Store the compound over a desiccant.

Data Presentation

Table 1: Recommended Storage Conditions Summary

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerated) for long-term storage. Room temperature for short-term.	Minimizes the rate of potential degradation reactions.
Atmosphere	Inert gas (e.g., Argon, Nitrogen) for long-term storage.	Prevents oxidation of the hydroxymethyl group.
Container	Tightly sealed, light-resistant container.	Protects from moisture and light-induced degradation.
Location	Dry, well-ventilated area.	Prevents moisture absorption and ensures safety.

Table 2: Incompatible Materials and Conditions

Material/Condition	Potential Hazard/Reaction
Strong Oxidizing Agents	Can lead to the oxidation of the hydroxymethyl group, potentially forming the aldehyde or carboxylic acid. [2]
Strong Bases	May promote side reactions or degradation of the pyridine ring.
Certain Metal Catalysts (e.g., Palladium) with Hydrogen Source	Can cause dehalogenation. [1]
Prolonged Exposure to Light	May lead to photodegradation.
Moisture	Can be absorbed by the compound, potentially affecting its reactivity and purity.

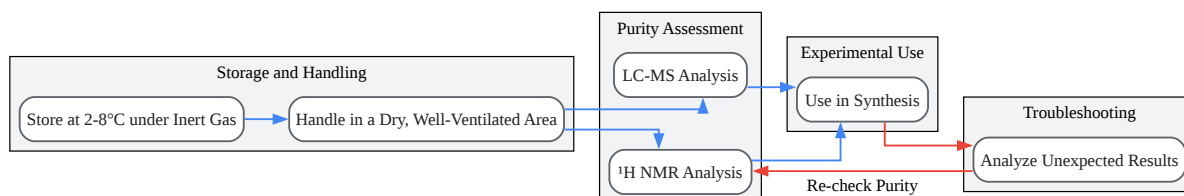
Experimental Protocols

Protocol for Assessing the Purity of (4-Bromopyridin-3-yl)methanol by ^1H NMR

- Sample Preparation: Accurately weigh approximately 5-10 mg of **(4-Bromopyridin-3-yl)methanol** and dissolve it in a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in an NMR tube.
- Instrument Setup:
 - Use a standard ^1H NMR spectrometer (e.g., 400 MHz).
 - Set the appropriate spectral width and number of scans.
- Data Acquisition: Acquire the ^1H NMR spectrum.
- Data Analysis:
 - Process the spectrum (Fourier transform, phase correction, and baseline correction).
 - Integrate the peaks corresponding to the protons of **(4-Bromopyridin-3-yl)methanol**.

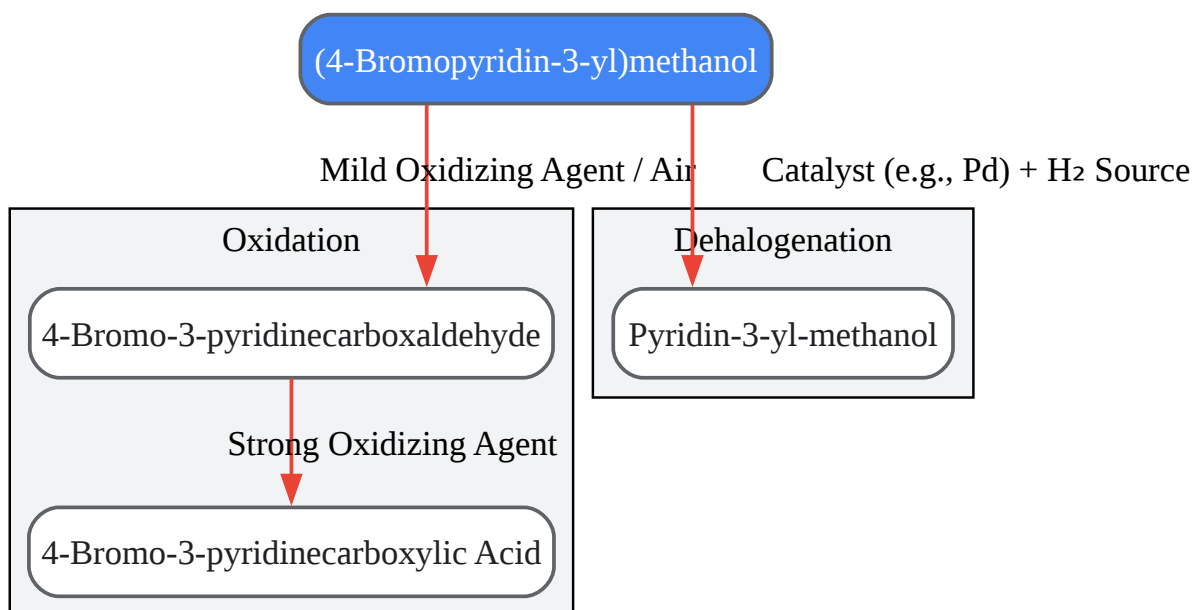
- Look for the presence of any unexpected peaks that may indicate impurities. Compare the obtained spectrum with a reference spectrum if available.

Visualizations



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Caption: Workflow for handling and using **(4-Bromopyridin-3-yl)methanol**.



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Caption: Potential degradation pathways of **(4-Bromopyridin-3-yl)methanol**.

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References

- 1. benchchem.com [benchchem.com]
- 2. aksci.com [aksci.com]
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